

comparative pharmacokinetics of Neuraminidase-IN-19 and other NAIs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

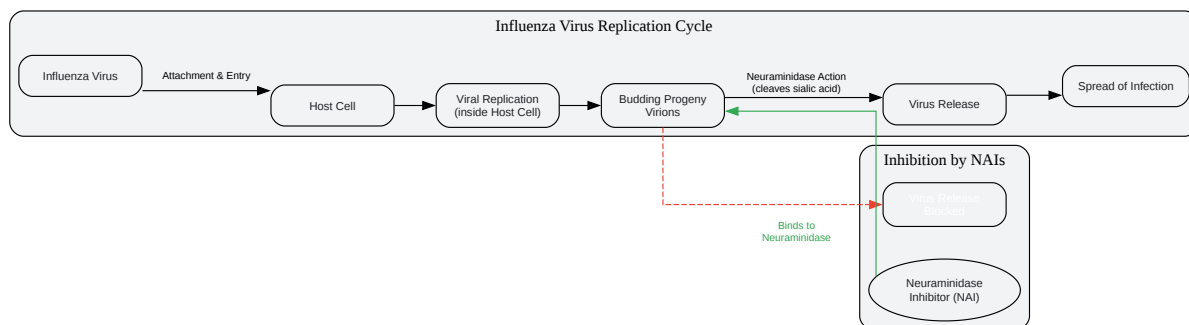
Compound Name: Neuraminidase-IN-19

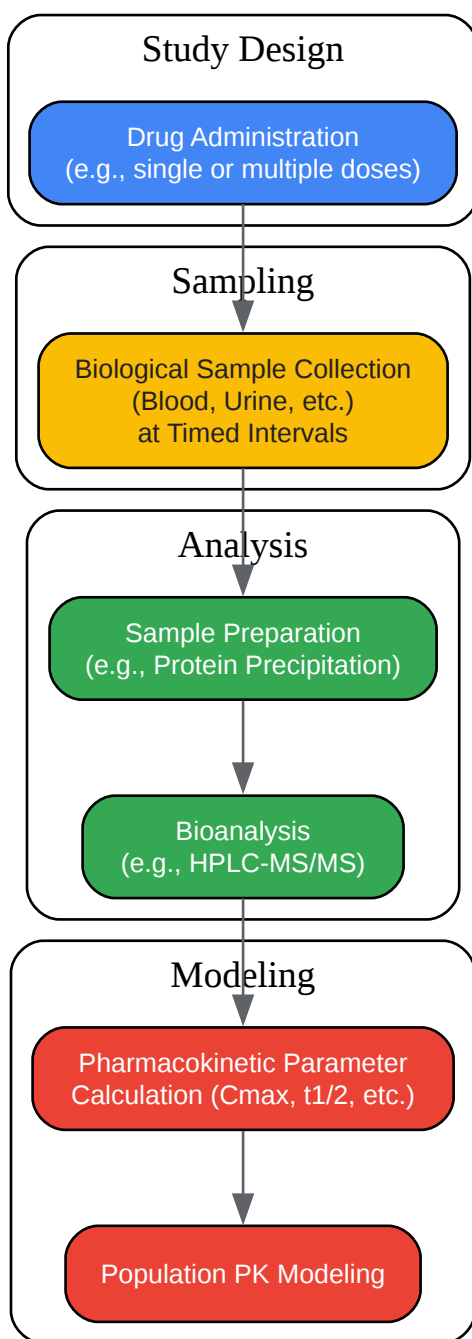
Cat. No.: B12376211

[Get Quote](#)

Mechanism of Action of Neuraminidase Inhibitors

Neuraminidase inhibitors target the neuraminidase enzyme of the influenza virus, which is crucial for the release of newly formed viral particles from infected host cells. By blocking this enzyme, these drugs prevent the spread of the virus within the respiratory tract.[1][2] The enzyme cleaves sialic acid residues on the host cell surface to which the viral hemagglutinin protein is bound, allowing the progeny virions to be released.[3][4] Neuraminidase inhibitors mimic the natural substrate of the enzyme, competitively binding to the active site and preventing this cleavage.[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What are neuraminidase inhibitors and how do they work? [synapse.patsnap.com]
- 2. [Neuraminidase inhibitor, anti-influenzal agent--mechanism of action, and how to use clinically] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Influenza - Wikipedia [en.wikipedia.org]
- 4. Neuraminidase | Structure, Function & Role in Influenza | Britannica [britannica.com]
- To cite this document: BenchChem. [comparative pharmacokinetics of Neuraminidase-IN-19 and other NAIs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12376211#comparative-pharmacokinetics-of-neuraminidase-in-19-and-other-naIs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com